

Physical properties of 5-Methyl-5-hexen-2-one (boiling point, density)

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Compound of Interest

Compound Name: 5-Methyl-5-hexen-2-one

Cat. No.: B1580765

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Physical Properties of 5-Methyl-5-hexen-2-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Methyl-5-hexen-2-one**, a ketone with applications in the flavor and fragrance industry. The data presented is compiled from established scientific literature and supplier specifications, ensuring a reliable resource for laboratory and development work.

Core Physical Properties

The boiling point and density are fundamental physical constants crucial for the purification, handling, and storage of **5-Methyl-5-hexen-2-one**. These properties are summarized below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	148-150 °C	@ 760 mmHg
Density	0.865 g/mL	@ 25 °C

Note: Minor variations in reported values exist across different sources, which is common for chemical data. The provided ranges represent the most consistently cited figures.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

While specific experimental documentation for the determination of these exact values for **5-Methyl-5-hexen-2-one** is not detailed in the provided literature, standard methodologies for determining the boiling point and density of liquid ketones are well-established.

Boiling Point Determination by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for determining the boiling point of a compound like **5-Methyl-5-hexen-2-one** is through distillation.

Objective: To purify the liquid and measure the temperature of the vapor that is in equilibrium with the liquid.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head (still head) with a port for a thermometer
- Thermometer
- Condenser (e.g., Liebig condenser)
- Receiving flask
- Boiling chips

Methodology:

- The liquid sample (**5-Methyl-5-hexen-2-one**) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser. This ensures the

temperature of the vapor distilling into the condenser is accurately measured.

- Cooling water is circulated through the outer jacket of the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- The vapor is cooled and condensed back into a liquid, which is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the substance.^{[4][5]} The boiling point range is typically recorded from the first drop of distillate collected to when the temperature begins to drop after the bulk of the material has distilled.

Density Determination

Density is the mass per unit volume of a substance.

Objective: To measure the mass and volume of a sample of **5-Methyl-5-hexen-2-one** at a specific temperature.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume) or a graduated cylinder and an analytical balance.
- Constant temperature water bath.

Methodology (using a pycnometer for high accuracy):

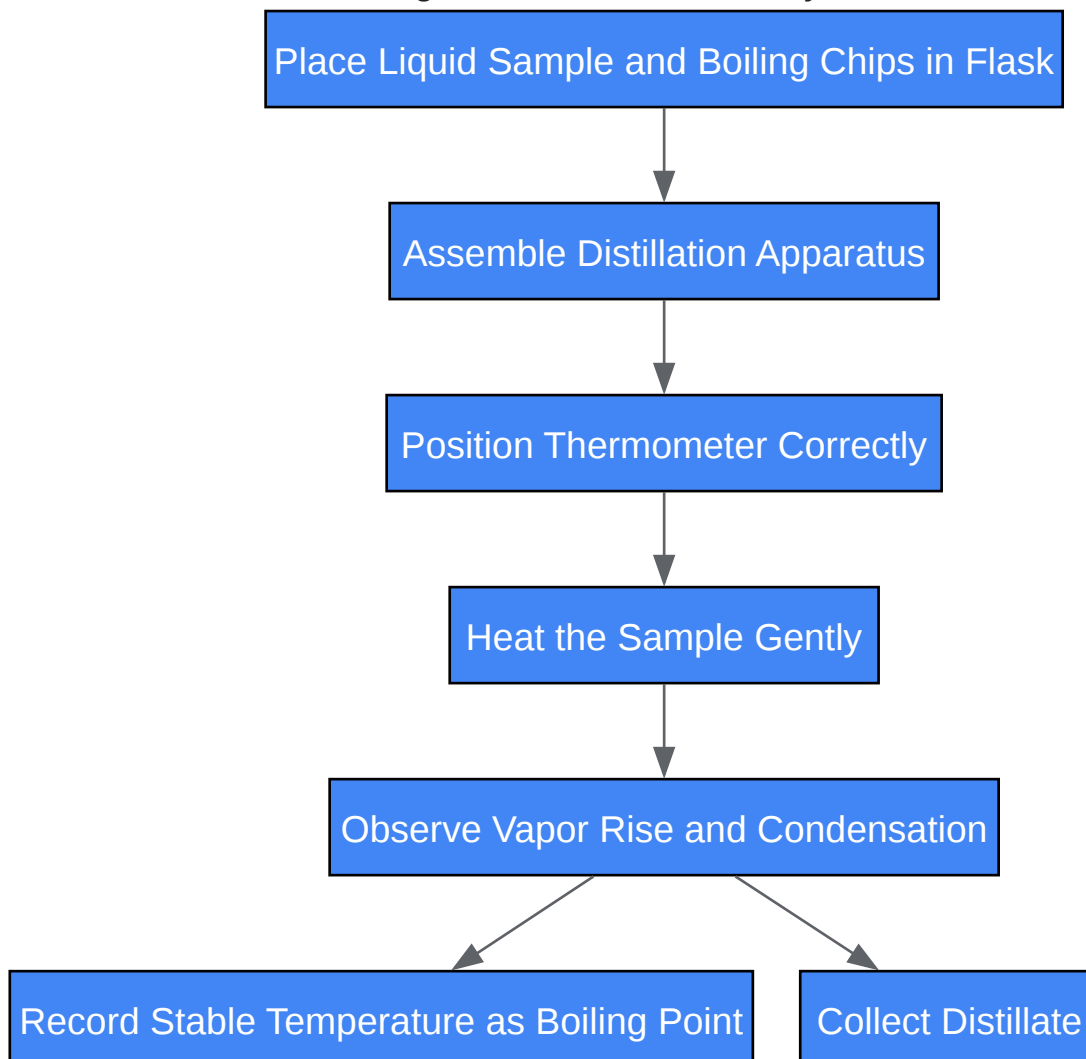
- The empty pycnometer is weighed precisely.
- The pycnometer is filled with the liquid sample.
- The filled pycnometer is placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).

- The volume is adjusted precisely to the pycnometer's calibration mark. Any excess liquid is removed.
- The filled pycnometer is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the boiling point of a liquid ketone via distillation.

Workflow for Boiling Point Determination by Distillation



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Caption: Boiling point determination via distillation workflow.

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- To cite this document: BenchChem. [Physical properties of 5-Methyl-5-hexen-2-one (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580765#physical-properties-of-5-methyl-5-hexen-2-one-boiling-point-density>]

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